

2-Chloro-5-iodonicotinic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-5-iodonicotinic acid

CAS No.: 59782-86-4

Cat. No.: B1315165

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chloro-5-iodonicotinic acid is a halogenated pyridine carboxylic acid derivative that serves as a versatile building block in organic synthesis. Its unique structural features, including a carboxylic acid group, a chlorine atom, and an iodine atom on the pyridine ring, make it a valuable precursor for the synthesis of a wide range of complex molecules, particularly in the fields of medicinal chemistry and agrochemicals. The presence of multiple reactive sites allows for selective functionalization, enabling the construction of diverse molecular scaffolds. This technical guide provides a detailed overview of the structure, properties, synthesis, and potential applications of **2-Chloro-5-iodonicotinic acid**, with a focus on its relevance to researchers and professionals in drug development.

Chemical Structure and Properties

2-Chloro-5-iodonicotinic acid possesses a pyridine ring substituted at the 2-position with a chlorine atom, at the 3-position with a carboxylic acid group, and at the 5-position with an iodine atom.

Structure:

Caption: Chemical structure of **2-Chloro-5-iodonicotinic acid**.

Physicochemical Properties:

A summary of the key physicochemical properties of **2-Chloro-5-iodonicotinic acid** is presented in the table below.

Property	Value	Reference
CAS Number	59782-86-4	[1]
Molecular Formula	C ₆ H ₃ ClINO ₂	[1]
Molecular Weight	283.45 g/mol	[1]
Melting Point	221-224 °C	[1]
Boiling Point	391.014 °C at 760 mmHg	[1]
Density	2.194 g/cm ³	[1]
Appearance	Solid	-
Solubility	Data not available	-

Spectroscopic Data

Detailed experimental spectroscopic data for **2-Chloro-5-iodonicotinic acid** is not readily available in the public domain. However, based on the analysis of its structural analogues, the following characteristic spectral features can be anticipated:

¹H NMR: The proton NMR spectrum is expected to show two distinct signals in the aromatic region corresponding to the two protons on the pyridine ring. The chemical shifts would be influenced by the electron-withdrawing effects of the chlorine, iodine, and carboxylic acid groups.

¹³C NMR: The carbon NMR spectrum would display six signals for the six carbon atoms of the pyridine ring and the carboxylic acid.[2] The chemical shifts of the carbons directly attached to

the halogen atoms and the carboxyl group would be significantly downfield.

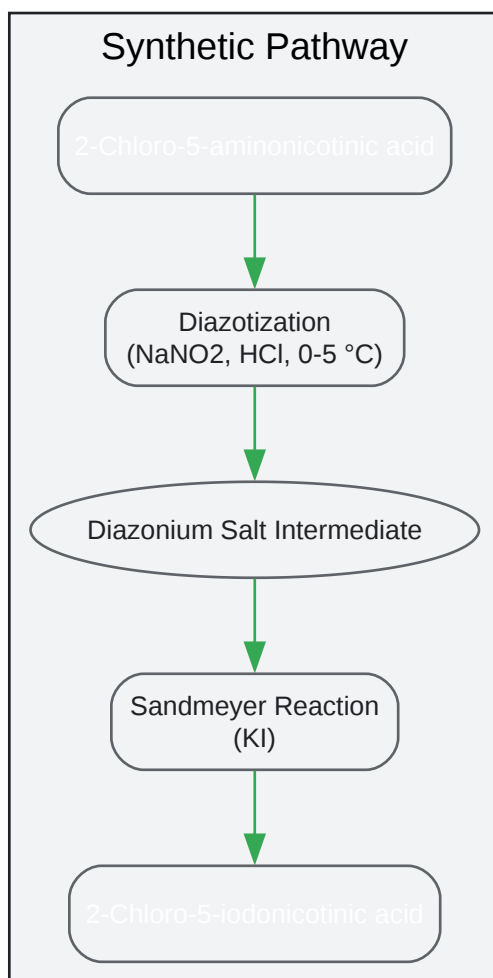
Infrared (IR) Spectroscopy: The IR spectrum would be characterized by a broad absorption band for the O-H stretch of the carboxylic acid, typically in the range of 2500-3300 cm^{-1} .^[3] A strong carbonyl (C=O) stretching vibration is expected around 1700 cm^{-1} .^[3] The C-Cl and C-I stretching vibrations would appear in the fingerprint region at lower wavenumbers.^[3]

Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound. The isotopic pattern of chlorine (^{35}Cl and ^{37}Cl in a ~3:1 ratio) would be observable for the molecular ion and any chlorine-containing fragments.

Synthesis

A detailed, experimentally verified protocol for the synthesis of **2-Chloro-5-iodonicotinic acid** is not extensively documented in publicly accessible literature. However, a plausible synthetic route can be conceptualized based on established organic chemistry principles, likely starting from a more readily available nicotinic acid derivative. One potential pathway involves the Sandmeyer reaction of 2-chloro-5-aminonicotinic acid.

Hypothetical Synthesis Workflow:



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Caption: A potential synthetic route to **2-Chloro-5-iodonicotinic acid**.

Experimental Protocols

While a specific protocol for the synthesis of **2-Chloro-5-iodonicotinic acid** is not available, a general procedure for a Sandmeyer-type reaction is provided below for illustrative purposes.

Note: This is a generalized protocol and would require optimization for this specific substrate.

General Protocol for Sandmeyer Reaction:

- Diazotization:

- Dissolve 2-chloro-5-aminonicotinic acid in a suitable acidic solution (e.g., aqueous HCl) and cool the mixture to 0-5 °C in an ice bath.
- Slowly add a solution of sodium nitrite (NaNO_2) in water, maintaining the temperature below 5 °C.
- Stir the mixture for a designated period (e.g., 30 minutes) to ensure complete formation of the diazonium salt.
- Iodination:
 - In a separate flask, prepare a solution of potassium iodide (KI) in water.
 - Slowly add the cold diazonium salt solution to the KI solution. Effervescence (evolution of nitrogen gas) should be observed.
 - Allow the reaction mixture to warm to room temperature and stir for several hours or until the reaction is complete (monitored by TLC or LC-MS).
- Work-up and Purification:
 - Extract the reaction mixture with a suitable organic solvent (e.g., ethyl acetate).
 - Wash the organic layer with a solution of sodium thiosulfate to remove any excess iodine, followed by brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by a suitable method, such as recrystallization or column chromatography, to obtain pure **2-Chloro-5-iodonicotinic acid**.

Applications in Drug Development and Agrochemicals

Halogenated nicotinic acid derivatives are important intermediates in the synthesis of various biologically active compounds. The chlorine and iodine substituents on the pyridine ring of **2-**

Chloro-5-iodonicotinic acid offer multiple opportunities for further chemical modifications, such as nucleophilic aromatic substitution and cross-coupling reactions.

Role as a Synthetic Intermediate:

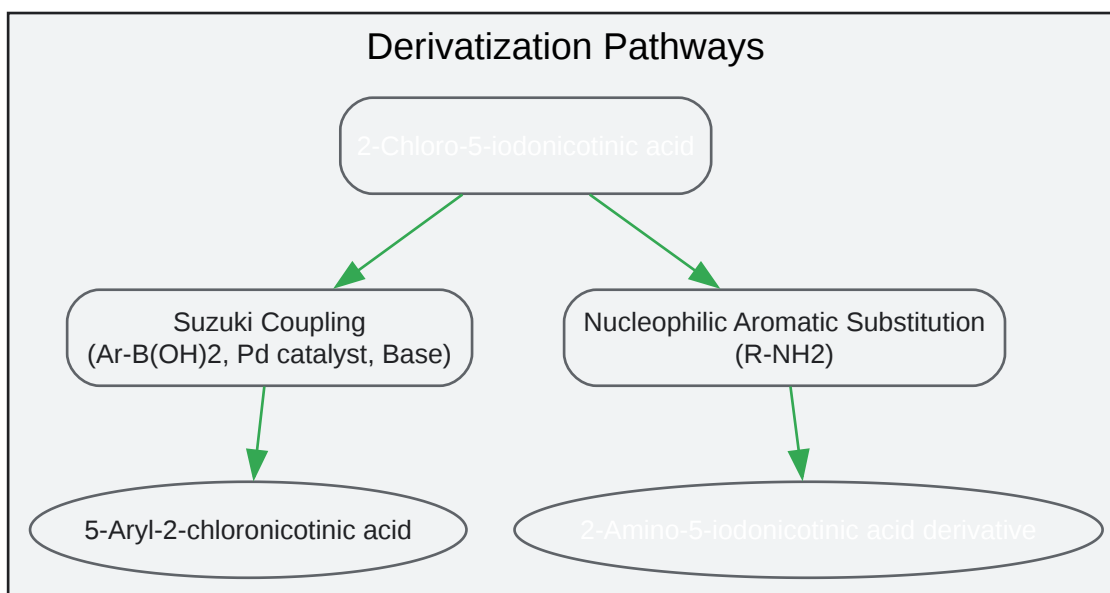
2-Chloro-5-iodonicotinic acid can serve as a key precursor in the synthesis of more complex molecules. The chlorine atom can be displaced by various nucleophiles, while the iodine atom is particularly well-suited for palladium-catalyzed cross-coupling reactions, such as the Suzuki, Heck, and Sonogashira couplings. These reactions allow for the introduction of a wide range of substituents at the 5-position of the pyridine ring, leading to the generation of diverse chemical libraries for drug discovery and agrochemical development.

Potential Biological Activities of Derivatives:

Derivatives of nicotinic acid have been reported to exhibit a wide range of biological activities. While specific studies on the biological effects of **2-Chloro-5-iodonicotinic acid** derivatives are limited, related compounds have shown promise in various therapeutic areas. For instance, nicotinic acid derivatives have been investigated as inhibitors of α -amylase and α -glucosidase for the potential treatment of type 2 diabetes.^[4] Furthermore, various substituted pyridine and nicotinic acid derivatives have been explored as kinase inhibitors for cancer therapy.^{[5][6][7][8][9]}

In the agrochemical sector, related compounds like 2-chloronicotinic acid are used as intermediates in the synthesis of herbicides such as nicosulfuron and diflufenican.^{[10][11]} The structural features of **2-Chloro-5-iodonicotinic acid** make it a plausible candidate for the development of novel pesticides and herbicides.

Illustrative Reaction Scheme for Derivatization:



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Caption: Potential derivatization reactions of **2-Chloro-5-iodonicotinic acid**.

Safety and Handling

2-Chloro-5-iodonicotinic acid should be handled with care in a well-ventilated laboratory environment. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-Chloro-5-iodonicotinic acid is a valuable and versatile chemical intermediate with significant potential in the synthesis of novel compounds for drug discovery and agrochemical applications. Its trifunctionalized pyridine core allows for a wide range of chemical transformations, providing access to diverse molecular architectures. While detailed experimental data for this specific compound is somewhat limited in the public domain, its structural similarity to other well-studied nicotinic acid derivatives suggests a promising future in the development of new therapeutic agents and crop protection solutions. Further research into the synthesis and biological evaluation of derivatives of **2-Chloro-5-iodonicotinic acid** is warranted to fully explore its potential.

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